

Molecular formula and weight of 4-Phenylmorpholin-3-one

Author: BenchChem Technical Support Team. Date: December 2025

Compound of Interest

Compound Name: 4-Phenylmorpholin-3-one

Cat. No.: B154935

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Technical Guide: 4-Phenylmorpholin-3-one

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the chemical properties and synthesis of **4-Phenylmorpholin-3-one**, a key intermediate in the development of pharmaceutical agents.

Core Chemical Data

The fundamental molecular properties of **4-Phenylmorpholin-3-one** are summarized below.

Property	Value	Citations
Molecular Formula	C10H11NO2	[1][2]
Molecular Weight	177.20 g/mol	[2][3]
CAS Number	29518-11-4	[1][4]
Appearance	Off-White Solid	[2]
Melting Point	113-114°C	[1]
Storage Temperature	Room Temperature, sealed in dry conditions	[1]



Synthesis of 4-Phenylmorpholin-3-one: An Experimental Protocol

The following protocol describes the synthesis of **4-Phenylmorpholin-3-one** from 2-anilinoethanol and chloroacetyl chloride. This compound is a notable precursor in the synthesis of more complex molecules, including the anticoagulant Rivaroxaban.[5][6]

Materials:

- 2-Anilinoethanol
- Chloroacetyl chloride
- Concentrated Sulphuric Acid
- 65% Nitric Acid
- Aqueous Ammonia Solution (25%)
- Acetone
- Water

Procedure:

Step 1: Synthesis of 4-Phenyl-3-morpholinone

 In a suitable reaction vessel, react 2-anilinoethanol with chloroacetyl chloride to yield 4phenyl-3-morpholinone.

Step 2: Nitration of 4-Phenyl-3-morpholinone

- In a 2-litre flask, introduce 177 g (1.0 mol) of 4-phenyl-3-morpholinone in four portions into 728 g of concentrated sulphuric acid, maintaining an internal temperature of 10°C.[5]
- Heat the mixture to 25°C and stir for 30 minutes.[5]
- Cool the solution to -5°C.[5]



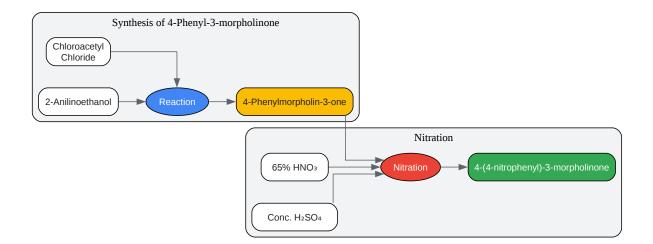
- Over the course of one hour, add 101.8 g of 65% nitric acid.[5]
- Continue stirring at -5°C for one hour.[5]

Step 3: Work-up and Isolation

- Following the reaction, adjust the pH to 7.4 at 10°C using a 25% aqueous ammonia solution.
- The product, 4-(4-nitrophenyl)-3-morpholinone, can be worked up by extraction with acetone. [5]
- Isolate the final product by crystallization from an acetone/water mixture.[5]

Experimental Workflow

The synthesis of 4-(4-nitrophenyl)-3-morpholinone from **4-Phenylmorpholin-3-one** is a critical step in the production of key pharmaceutical intermediates. The workflow for this process is illustrated below.





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Caption: Synthesis workflow of 4-(4-nitrophenyl)-3-morpholinone.

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